A Predictive Spectroscopic and Structural Analysis of 1-(2-Methylphenyl)ethylamine

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Compound of Interest

Compound Name:	*[1-(2-Methylphenyl)ethyl](2-methylpropyl)amine*
CAS No.:	*1019579-25-9*
Cat. No.:	*B1373534*

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A Technical Guide for Advanced Research and Development

Abstract: 1-(2-Methylphenyl)ethylamine is a chiral primary amine with significant potential in synthetic chemistry and drug development. Despite its importance, a comprehensive set of experimentally verified spectroscopic data is not readily available in major public databases. This guide addresses this gap by providing a detailed, predictive analysis of the mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy data for this compound. By applying fundamental principles and leveraging data from structurally analogous molecules, we present a robust analytical framework to aid researchers in the identification, characterization, and quality control of 1-(2-Methylphenyl)ethylamine. Each section includes a discussion of the underlying scientific principles, a standardized experimental protocol, and an in-depth interpretation of the predicted spectral features.

Introduction and Structural Framework

1-(2-Methylphenyl)ethylamine, also known as 1-(o-tolyl)ethylamine, possesses the chemical formula $C_9H_{13}N$. Its structure is characterized by an ethylamine backbone attached to a toluene

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ring at the benzylic position, creating a chiral center. This chirality is a critical feature, making the molecule a valuable building block in asymmetric synthesis. The precise characterization of such molecules is paramount for ensuring enantiomeric purity and predicting chemical behavior.

Spectroscopic analysis provides an empirical fingerprint of a molecule's structure. However, for 1-(2-Methylphenyl)ethylamine (CAS 618-45-1), there is a notable scarcity of curated, publicly accessible experimental spectra. Often, searches yield data for its structural isomer, 2-(2-methylphenyl)ethylamine[1]. This guide provides a foundational spectroscopic profile based on established chemical principles, empowering researchers to identify and verify this compound.

Molecular Structure and Analytical Numbering:

To facilitate a clear and unambiguous discussion of the NMR data, the following numbering scheme will be used for the carbon and hydrogen atoms of 1-(2-Methylphenyl)ethylamine.

Caption: Labeled structure of 1-(2-Methylphenyl)ethylamine.

Mass Spectrometry (MS)

Rationale and Approach

Electron Ionization Mass Spectrometry (EI-MS) is the chosen method for its ability to generate a reproducible and detailed fragmentation pattern, which serves as a molecular fingerprint. The primary objectives are to confirm the molecular weight of the compound (135.21 g/mol) and to identify characteristic fragments that elucidate its structure, distinguishing it from isomers.

Experimental Protocol: Electron Ionization GC-MS

- Sample Preparation: Prepare a dilute solution of 1-(2-Methylphenyl)ethylamine (approx. 1 mg/mL) in a volatile organic solvent such as methanol or dichloromethane.
- GC Separation: Inject 1 µL of the sample solution into a gas chromatograph equipped with a standard non-polar capillary column (e.g., DB-5ms). Use a temperature program starting at 80°C, ramping to 250°C at 10°C/min to ensure analyte elution and separation from solvent and impurities.

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- Ionization: As the analyte elutes from the GC column, introduce it into the mass spectrometer's ion source. Ionize the molecules using a standard electron energy of 70 eV. This high energy level is crucial for inducing consistent and predictable fragmentation.
- Mass Analysis: Scan a mass-to-charge (m/z) range from 40 to 200 amu to capture the molecular ion and all significant fragment ions.

Predicted Spectrum and Fragmentation Analysis

The mass spectrum is predicted to show a molecular ion peak (M^+) at m/z = 135. The most significant fragmentation pathway for phenethylamines involves cleavage of the Cα-Cβ bond, which is the bond between the two carbons of the ethylamine side chain. For 1-(2-Methylphenyl)ethylamine, however, the most favorable cleavage is at the benzylic C-C bond (C6-C7 bond), which is energetically favored.

Primary Fragmentation Pathway: The most abundant fragment is expected from the loss of a methyl radical ($\bullet CH_3$) from the molecular ion. This benzylic cleavage results in a stable iminium cation.

- $[M - 15]^+$: Loss of the β-methyl group (C8) results in the formation of the $[C_8H_{10}N]^+$ ion at m/z = 120. This is predicted to be the base peak due to the stability of the resulting benzylic iminium cation.

Other Expected Fragments:

- $[M]^+$: The molecular ion at m/z = 135 may be observed, though potentially with low intensity.
- m/z = 91: Loss of the entire ethylamine side chain could lead to the formation of a tolyl cation, which may rearrange to the highly stable tropylium ion, a common fragment for alkylbenzenes.

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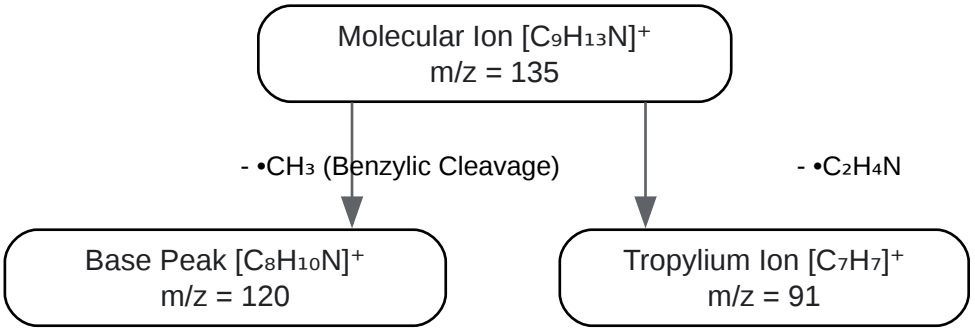

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Caption: Predicted EI-MS fragmentation of 1-(2-Methylphenyl)ethylamine.

Table 1: Predicted Mass Spectrometry Data

m/z Value	Predicted Identity	Significance
135	**$[M]^+$**	**Molecular Ion**
120	$[M - CH_3]^+$	Base Peak; indicates benzylic cleavage

| 91 | $[C_7H_7]^+$ | Tropylium ion; characteristic of alkylbenzenes |

Infrared (IR) Spectroscopy

Rationale and Approach

Fourier-Transform Infrared (FTIR) spectroscopy is employed to identify the key functional groups within the molecule. For 1-(2-Methylphenyl)ethylamine, this technique is essential for confirming the presence of the primary amine ($-NH_2$) and the ortho-substituted aromatic ring. The analysis focuses on characteristic vibrational frequencies (stretches and bends) of the bonds within these groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)

Given that the compound is a liquid at room temperature, ATR-FTIR is the most direct and efficient method, requiring minimal sample preparation.

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- Instrument Preparation: Record a background spectrum of the clean, empty ATR crystal (typically diamond or zinc selenide) to subtract atmospheric H_2O and CO_2 signals from the sample spectrum.
- Sample Application: Place a single drop of neat 1-(2-Methylphenyl)ethylamine directly onto the surface of the ATR crystal.
- Data Acquisition: Acquire the spectrum, typically by co-adding 16 or 32 scans over the range of 4000–600 cm^{-1} with a resolution of 4 cm^{-1}.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) and a soft laboratory wipe after analysis.

Predicted Spectral Interpretation

The IR spectrum can be divided into the functional group region (>1500 cm^{-1}) and the fingerprint region (<1500 cm^{-1}).

Key Predicted Absorptions:

- N-H Stretch: Primary amines exhibit two distinct stretching bands due to symmetric and asymmetric vibrations. These are expected as a medium-intensity doublet in the 3400–3250 cm^{-1} region. The broadness of these peaks can indicate the degree of intermolecular hydrogen bonding.
- Aromatic C-H Stretch: A sharp, medium-intensity peak is expected just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Peaks corresponding to the methyl and methine groups will appear just below 3000 cm^{-1} (typically 2960–2850 cm^{-1}).
- N-H Bend (Scissoring): A characteristic medium-to-strong absorption is predicted in the 1650–1580 cm^{-1} range.
- Aromatic C=C Stretch: One or two sharp peaks of variable intensity are expected between 1600–1450 cm^{-1}.
- Aromatic C-H Out-of-Plane Bend: The substitution pattern on the benzene ring gives rise to a strong absorption in the fingerprint region. For an ortho-disubstituted ring, a strong band is

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expected around 770–735 cm^{-1}.

Table 2: Predicted FTIR Absorption Bands

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Predicted Intensity
3400–3250	**N-H Asymmetric & Symmetric Stretch**	**Primary Amine**	**Medium (Doublet)**
3100–3000	C-H Stretch	Aromatic Ring	Medium, Sharp
2960–2850	C-H Stretch	Aliphatic (CH, CH_3)	Medium-Strong
1650–1580	N-H Bend (Scissoring)	Primary Amine	Medium-Strong
1600–1450	C=C Stretch	Aromatic Ring	Medium, Sharp

| 770–735 | C-H Out-of-Plane Bend | Ortho Substitution | Strong |

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale and Approach

NMR spectroscopy provides the most detailed structural map of the molecule by probing the chemical environments of the hydrogen (^1H NMR) and carbon (^{13}C NMR) nuclei. It is the definitive technique for confirming the connectivity of atoms, verifying the ortho-substitution pattern, and distinguishing between isomers.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 5-10 mg of 1-(2-Methylphenyl)ethylamine in ~0.6 mL of a deuterated solvent, typically chloroform-d ($CDCl_3$), in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0.00 ppm).

- Instrument Setup: Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). Allow the sample temperature to equilibrate. The instrument should be tuned and the magnetic field shimmed to ensure high resolution.

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- ^{1}H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Key parameters include a 90° pulse angle and a relaxation delay of at least 2 seconds to allow for quantitative integration.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required due to the lower natural abundance of the ^{13}C isotope. A relaxation delay of 2-5 seconds is standard.

Predicted ^{1}H NMR Spectrum Interpretation

The molecule's asymmetry means all protons are chemically unique, though the aromatic protons may overlap.

- Aromatic Protons (H3, H4, H5, H6): Expected as a complex multiplet in the δ 7.1–7.4 ppm region, integrating to 4H. The ortho-substitution pattern will create a distinct splitting pattern compared to meta or para isomers.

- Methine Proton (Hα): This proton is adjacent to the chiral center, the aromatic ring, and the β-methyl group. It will be split by the three β-protons into a quartet. Its position is downfield due to the adjacent ring and nitrogen. Expected around δ 4.1–4.3 ppm (1H, quartet).

- Ring Methyl Protons (H9): These three protons are attached to the aromatic ring and will appear as a sharp singlet. Expected around δ 2.3–2.4 ppm (3H, singlet).

- Amine Protons (-NH_2): These protons typically appear as a broad singlet due to quadrupole broadening and exchange with trace water. The chemical shift is highly variable. Expected around δ 1.5–2.5 ppm (2H, broad singlet).

- β-Methyl Protons (Hβ): These three protons are coupled to the single α-proton, resulting in a doublet. Expected around δ 1.4–1.5 ppm (3H, doublet).

Table 3: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

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Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
H3-H6	**~ 7.1 – 7.4**	**Multiplet**	**4H**	**Aromatic protons**
Hα	~ 4.1 – 4.3	Quartet (q)	1H	Benzylic methine CH
H9	~ 2.3 – 2.4	Singlet (s)	3H	Ring -CH_3
-NH_2	~ 1.5 – 2.5	Broad Singlet (br s)	2H	Amine protons

| Hβ | ~ 1.4 – 1.5 | Doublet (d) | 3H | β-methyl -CH_3 |

Predicted ^{13}C NMR Spectrum Interpretation

Due to the lack of symmetry, all nine carbon atoms are chemically distinct and should produce nine unique signals in the proton-decoupled spectrum.

- Aromatic Carbons (C1-C6): Six signals are expected in the aromatic region (δ 120–145 ppm). The two carbons directly attached to other groups (C1 and C2, known as ipso-carbons) will have distinct shifts. C1 (attached to the ethylamine group) is expected around δ 143-145 ppm, while C2 (attached to the methyl group) is expected around δ 135-137 ppm. The other four aromatic carbons (C3, C4, C5, C6) will appear between δ 121-131 ppm.
- Methine Carbon (Cα): The benzylic carbon attached to the nitrogen is expected around δ 50–55 ppm.
- β-Methyl Carbon (Cβ): The terminal methyl carbon of the ethylamine side chain is expected in the aliphatic region, around δ 23–26 ppm.
- Ring Methyl Carbon (C9): The methyl carbon attached to the aromatic ring is expected further upfield, around δ 18–20 ppm.

Table 4: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

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Label	Chemical Shift (δ, ppm)	Assignment
C1	**~ 143 – 145**	**Aromatic C (ipso, attached to Cα)**
C2	~ 135 – 137	Aromatic C (ipso, attached to C9)
C3-C6	~ 121 – 131	4x Aromatic CH carbons
Cα	~ 50 – 55	Benzylic methine CH
Cβ	~ 23 – 26	β-methyl -CH_3

| C9 | ~ 18 – 20 | Ring -CH_3 |

Integrated Spectroscopic Workflow

The confident structural elucidation of a compound like 1-(2-Methylphenyl)ethylamine relies not on a single technique, but on the integration of data from all methods. The workflow below illustrates a self-validating system where each result corroborates the others.

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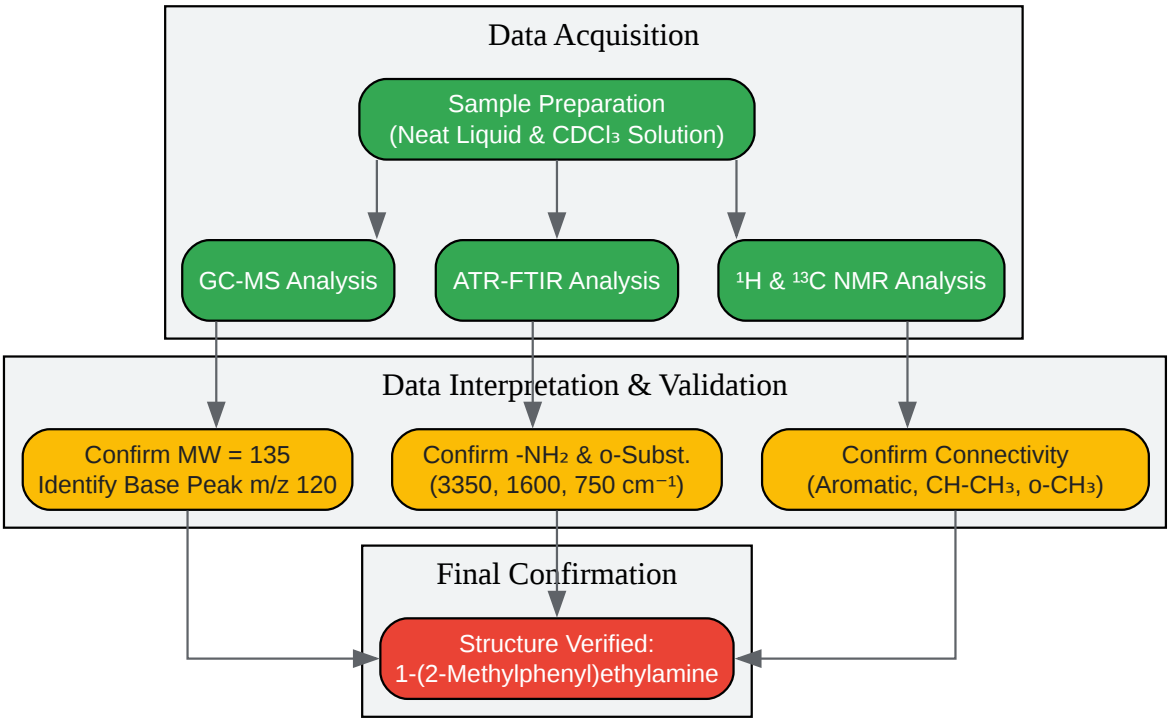

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Caption: Integrated workflow for the spectroscopic characterization.

Conclusion

This guide provides a comprehensive, albeit predictive, spectroscopic profile for 1-(2-Methylphenyl)ethylamine. The predicted data for mass spectrometry, infrared spectroscopy, and both ^{1}H and ^{13}C NMR spectroscopy are grounded in fundamental chemical principles and supported by data from analogous structures. The detailed protocols and interpretations herein serve as a robust reference for researchers in synthetic chemistry and drug development, enabling them to confidently identify this specific chiral amine and distinguish it from its isomers. This framework underscores the power of predictive analysis in instances where verified experimental data is sparse.

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